

# Vinylboronic acid dibutyl ester chemical properties and structure

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## Compound of Interest

Compound Name: *Vinylboronic acid dibutyl ester*

Cat. No.: *B1346348*

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An In-depth Technical Guide to **Vinylboronic Acid Dibutyl Ester**

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **vinylboronic acid dibutyl ester**. It includes detailed experimental protocols and safety information relevant to its use in laboratory and research settings.

## Chemical Properties and Structure

**Vinylboronic acid dibutyl ester**, also known as dibutyl vinylboronate, is an important reagent in organic synthesis, particularly in cross-coupling reactions.<sup>[1]</sup> It is a colorless to almost colorless clear liquid.<sup>[1][2]</sup>

## Physicochemical Properties

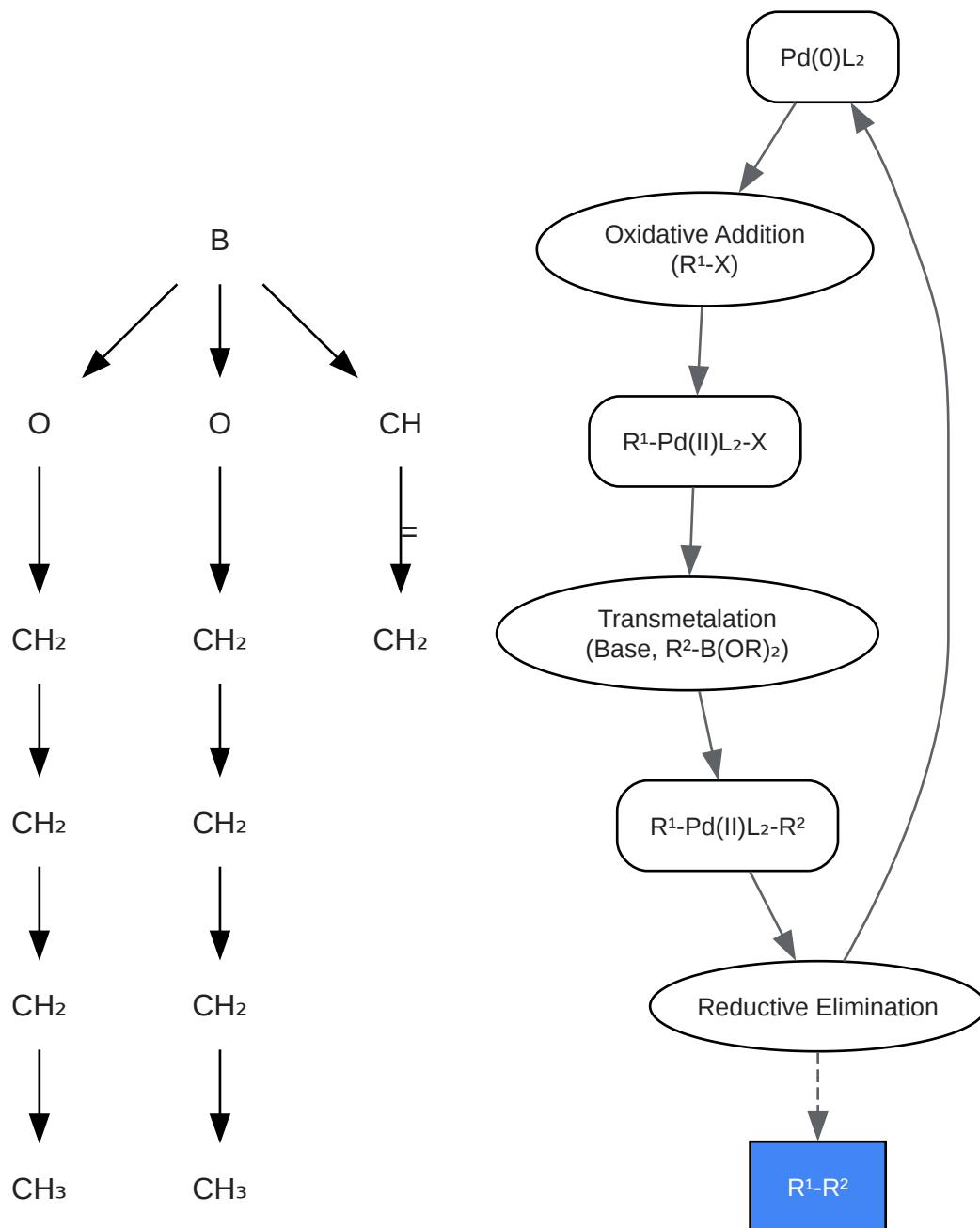
The key physicochemical properties of **vinylboronic acid dibutyl ester** are summarized in the table below for easy reference.

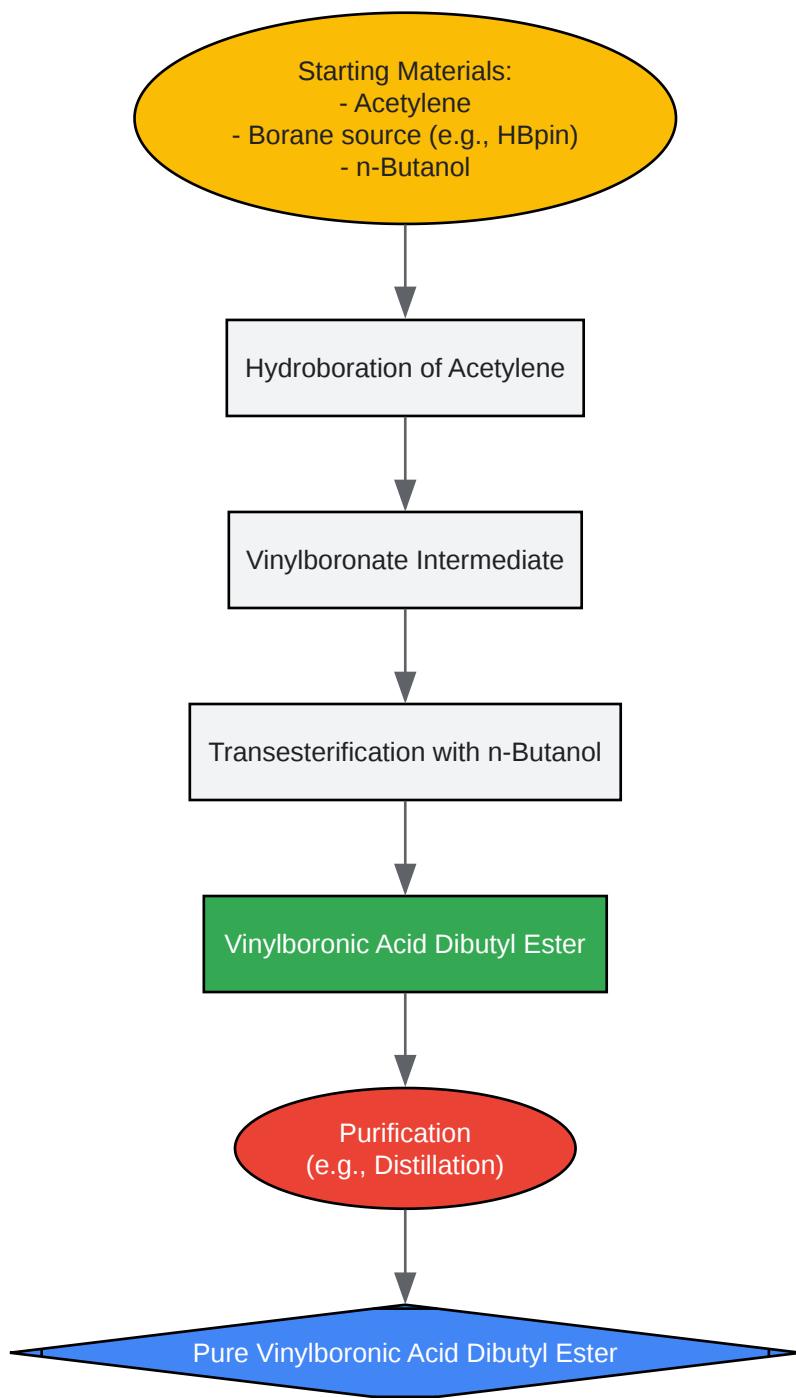
Property	Value
CAS Number	6336-45-4[3]
Molecular Formula	C <sub>10</sub> H <sub>21</sub> BO <sub>2</sub> [1][3]
Molecular Weight	184.08 g/mol [3]
Density	0.835 g/mL at 25 °C
Boiling Point	35-40 °C at 0.1 atm[1]
Refractive Index	n <sub>20/D</sub> 1.4180[1]
Flash Point	67.2 °C (153.0 °F)
Storage Temperature	2-8°C[1]
Purity	Typically >94-97%[2]
Stabilizer	Often contains 2-3 wt. % phenothiazine to prevent polymerization

## Chemical Structure

The structure of **vinylboronic acid dibutyl ester** consists of a vinyl group and two butoxy groups attached to a central boron atom.

- Linear Formula: H<sub>2</sub>C=CHB(OCH<sub>2</sub>CH<sub>2</sub>CH<sub>2</sub>CH<sub>3</sub>)<sub>2</sub>
- SMILES String: CCCCOB(OCCCC)C=C
- InChI Key: JQKJEPJLCSCBGW-UHFFFAOYSA-N



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## References

- 1. VINYLBORONIC ACID DIBUTYL ESTER CAS#: 6336-45-4 [amp.chemicalbook.com]
- 2. Dibutyl Vinylboronate (stabilized with Phenothiazine) [cymitquimica.com]
- 3. scbt.com [scbt.com]
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